

Essential Safety and Logistical Information for Handling Trioctyldecyl Citrate

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Compound of Interest

Compound Name: *Trioctyldecyl citrate*

Cat. No.: *B135358*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount. This document provides essential, immediate safety and logistical information for **Trioctyldecyl citrate**, including operational and disposal plans to ensure a safe laboratory environment.

Trioctyldecyl citrate is generally considered to have a low hazard profile; however, it is classified as a skin sensitizer.^[1] Adherence to proper safety protocols is crucial to minimize the risk of allergic reactions upon repeated exposure.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Trioctyldecyl citrate** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Appearance	Clear to hazy liquid at 20°C and 101.3 kPa	[2]
GHS Classification	Skin Sensitization, Category 1 (H317: May cause an allergic skin reaction)	[1]
Molecular Weight	1033.7 g/mol	[1]
Boiling Point	> 200°C at 101.3 kPa	[2]
Melting/Freezing Point	< 20°C	[2]
Flash Point	> 200°C (Pensky Martens closed cup)	[2]
Density	890 kg/m ³ at 25°C	[2]
Vapor Pressure	1 x 10 ⁻²⁹ kPa at 20°C (Calculated)	[2]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **Trioctyldodecyl citrate** in a laboratory setting is essential to prevent exposure and ensure safety.

1. Engineering Controls:

- Work in a well-ventilated area.
- An emergency eyewash station and safety shower should be readily accessible.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear disposable, chemical-resistant gloves (e.g., nitrile) to minimize skin contact.[2]
- Eye Protection: Use safety glasses with side shields or chemical safety goggles.[2]

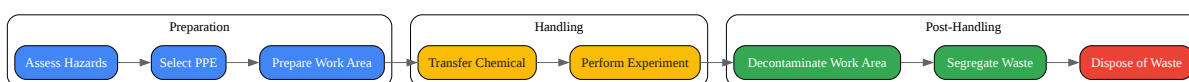
- Skin and Body Protection: A standard laboratory coat should be worn.

3. Handling Procedures:

- Avoid direct contact with skin, eyes, and clothing.
- After handling, wash hands thoroughly with soap and water.
- Do not eat, drink, or smoke in the laboratory.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

4. Spill Response:

- In case of a small spill, contain the liquid with an inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material and place it into a suitable, labeled container for disposal.
- For large spills, evacuate the area and follow emergency procedures.



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*Figure 1. A workflow diagram illustrating the safe handling and disposal process for **Trioctyldecyl citrate**.*

Disposal Plan

Proper disposal of **Trioctyldecyl citrate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Collection:

- **Trioctyldodecyl citrate** waste and materials contaminated with it should be considered chemical waste.
- Collect all waste in a designated, leak-proof, and clearly labeled container. The label should include "**Trioctyldodecyl Citrate** Waste" and the appropriate hazard symbol (e.g., an exclamation mark for skin sensitization).

2. Storage of Waste:

- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep the container closed when not in use.

3. Disposal Method:

- Disposal of **Trioctyldodecyl citrate** must be carried out in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of this chemical down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and proper disposal.

4. Decontamination of Empty Containers:

- Triple rinse empty containers with a suitable solvent.
- The rinsate should be collected and disposed of as chemical waste.
- Once decontaminated, the container can be disposed of as regular laboratory glass or plastic waste, depending on the material.

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References

- 1. Trioctylododecyl Citrate | C₆₆H₁₂₈O₇ | CID 20643440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
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